

An In-depth Technical Guide to 3-Phenylpropanal: Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: *3-Phenylpropanal*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Phenylpropanal, also known as hydrocinnamaldehyde, is an aromatic aldehyde with significant applications in the fragrance, flavor, and pharmaceutical industries. Its unique structural features and chemical reactivity make it a valuable building block for the synthesis of a wide range of organic compounds. This technical guide provides a comprehensive overview of the chemical properties, structure, and key reactions of **3-Phenylpropanal**. Detailed experimental protocols for its synthesis, purification, and characteristic chemical transformations are presented to aid researchers in their practical applications. Furthermore, its role as a precursor in the development of therapeutic agents is highlighted, offering insights for professionals in drug discovery and development.

Chemical Properties and Structure

3-Phenylpropanal is a colorless to pale yellow liquid at room temperature, characterized by a distinct floral, hyacinth-like aroma. Its chemical structure consists of a benzene ring attached to a propanal moiety.

Identification

Identifier	Value
IUPAC Name	3-phenylpropanal
Synonyms	Hydrocinnamaldehyde, 3- Phenylpropionaldehyde, Benzenepropanal
CAS Number	104-53-0
Molecular Formula	C ₉ H ₁₀ O
Molecular Weight	134.18 g/mol
InChI Key	YGCZTXZTJXYWCO-UHFFFAOYSA-N
SMILES	C1=CC=C(C=C1)CCC=O

Physicochemical Properties

The physicochemical properties of **3-Phenylpropanal** are summarized in the table below, providing essential data for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
Boiling Point	222 °C	
	97-98 °C at 12 mmHg	
Melting Point	-42 °C	
Density	1.019 g/mL at 25 °C	
Refractive Index (n ²⁰ /D)	1.5200 to 1.5300	
Solubility	Insoluble in water; soluble in ethanol and oils.	
Vapor Pressure	15 hPa at 98 °C	
Flash Point	95 °C (closed cup)	

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **3-Phenylpropanal**.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **3-Phenylpropanal** in CDCl₃ typically exhibits the following signals:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~9.8	t	1H	Aldehydic proton (-CHO)
~7.3-7.1	m	5H	Aromatic protons (C ₆ H ₅)
~2.9	t	2H	Methylene protons adjacent to the phenyl group (-CH ₂ -Ph)
~2.8	t	2H	Methylene protons adjacent to the carbonyl group (-CH ₂ -CHO)

¹³C NMR Spectroscopy

Predicted ¹³C NMR spectral data for **3-Phenylpropanal** provides insight into its carbon framework.

Chemical Shift (ppm)	Assignment
~202	Carbonyl carbon (C=O)
~141	Aromatic carbon attached to the propyl chain (ipso-C)
~128.5	Aromatic carbons (ortho- and meta-C)
~126	Aromatic carbon (para-C)
~45	Methylene carbon adjacent to the carbonyl group (-CH ₂ -CHO)
~30	Methylene carbon adjacent to the phenyl group (-CH ₂ -Ph)

Infrared (IR) Spectroscopy

The IR spectrum of **3-Phenylpropanal** shows characteristic absorption bands corresponding to its functional groups:

Wavenumber (cm ⁻¹)	Functional Group
~3020-3080	Aromatic C-H stretch
~2920-2820	Aliphatic C-H stretch
~2720	Aldehydic C-H stretch (Fermi resonance)
~1725	C=O stretch (aldehyde)
~1600, 1495, 1450	Aromatic C=C stretch

Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and key chemical transformations of **3-Phenylpropanal**.

Synthesis of 3-Phenylpropanal via Hydrogenation of Cinnamaldehyde

3-Phenylpropanal can be synthesized by the selective hydrogenation of the carbon-carbon double bond of cinnamaldehyde.

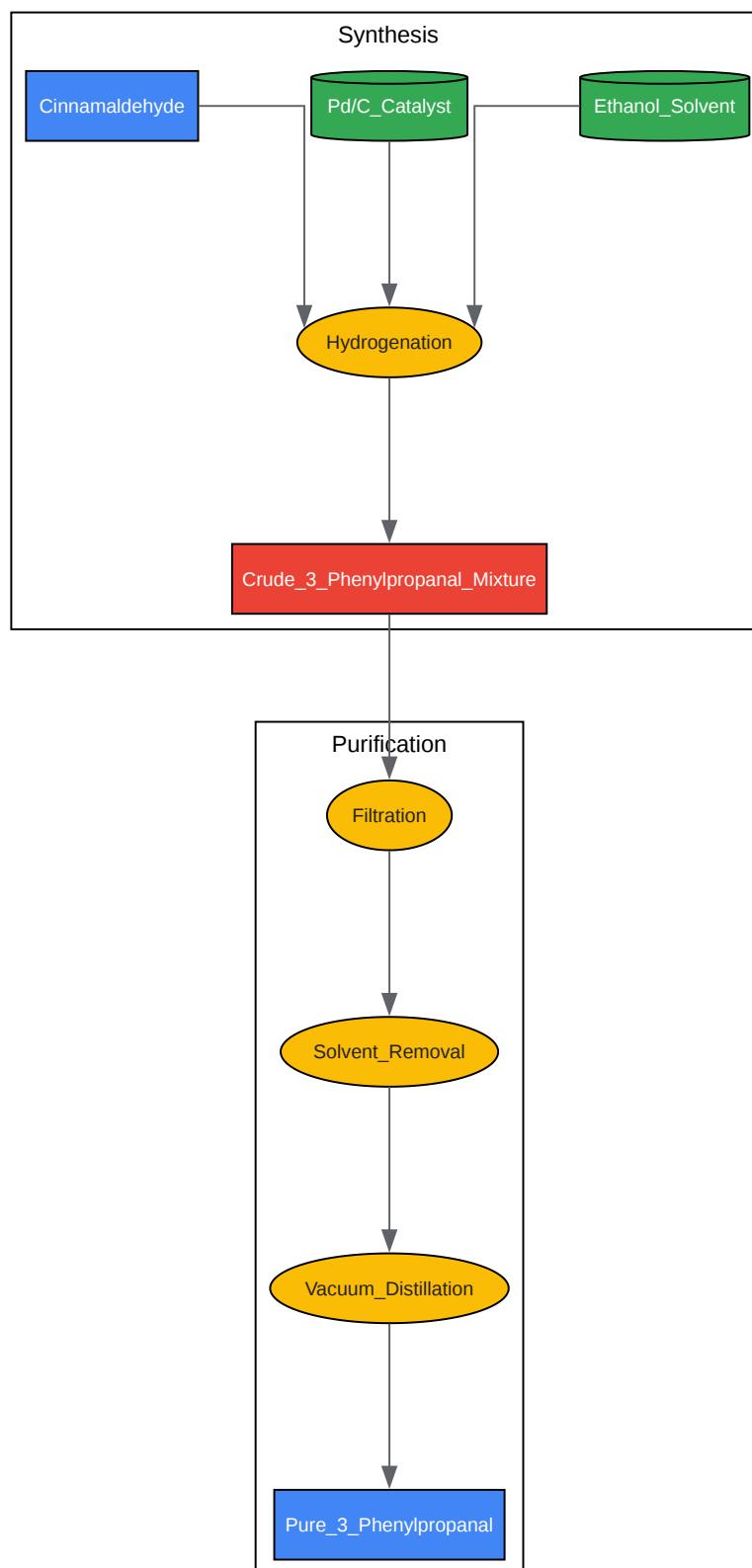
Materials:

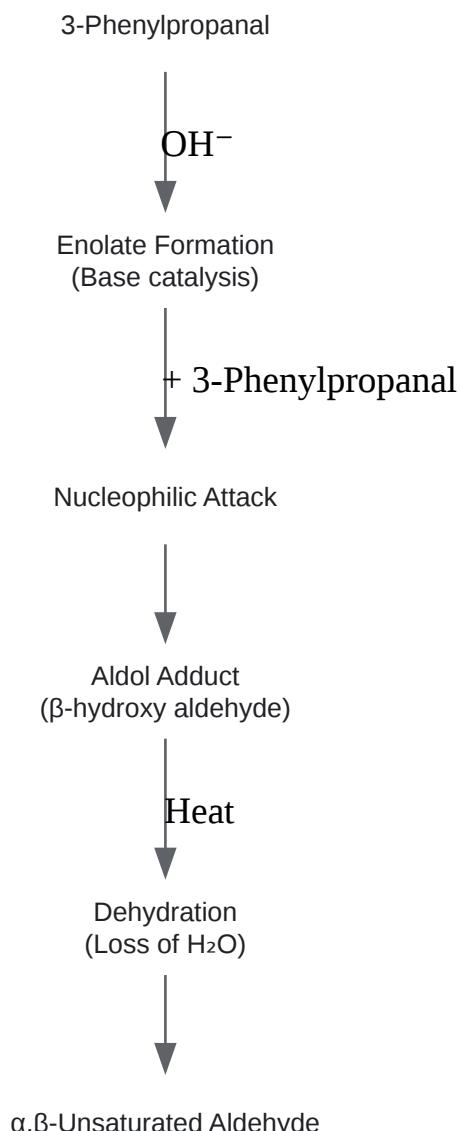
- Cinnamaldehyde
- Palladium-on-carbon catalyst (Pd/C, 5%)
- Hydrogen gas (H₂)
- Ethanol (solvent)
- Filtration apparatus (e.g., Celite pad)
- Rotary evaporator

Procedure:

- In a suitable hydrogenation vessel, dissolve cinnamaldehyde in ethanol.
- Add the Pd/C catalyst to the solution.
- Pressurize the vessel with hydrogen gas to the desired pressure (e.g., 1-4 atm).
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- Once the reaction is complete, carefully vent the hydrogen gas and purge the vessel with an inert gas (e.g., nitrogen or argon).
- Filter the reaction mixture through a pad of Celite to remove the catalyst.

- Wash the filter cake with ethanol.
- Combine the filtrate and washings, and remove the solvent under reduced pressure using a rotary evaporator to yield crude **3-Phenylpropanal**.





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